

# Proper Disposal of Isopropyl Glycolate: A Guide for Laboratory Professionals

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This document provides essential safety and logistical information for the proper disposal of **isopropyl glycolate**, ensuring the safety of laboratory personnel and compliance with environmental regulations. The following procedural guidance is intended for researchers, scientists, and drug development professionals.

## Essential Safety and Handling Precautions

**Isopropyl glycolate** is a chemical that requires careful handling. It is known to cause skin and eye irritation and may cause respiratory irritation.[\[1\]](#)[\[2\]](#) Always consult the Safety Data Sheet (SDS) for complete safety information before handling.

Personal Protective Equipment (PPE) is mandatory when handling **isopropyl glycolate**:

- Gloves: Wear appropriate chemical-resistant gloves.
- Eye Protection: Use safety glasses or goggles.
- Lab Coat: A lab coat or other protective clothing should be worn.
- Ventilation: Handle in a well-ventilated area or under a fume hood.

## Isopropyl Glycolate Properties

A summary of the key physical and chemical properties of **isopropyl glycolate** is provided in the table below for easy reference.

Property	Value
Molecular Formula	C <sub>5</sub> H <sub>10</sub> O <sub>3</sub>
Molecular Weight	118.13 g/mol
Appearance	Colorless to pale yellow liquid <sup>[3]</sup>
Boiling Point	159.3°C at 760 mmHg <sup>[4][5]</sup>
Density	1.05 g/cm <sup>3</sup> <sup>[4][5]</sup>
Vapor Pressure	0.889 mmHg at 25°C <sup>[1]</sup>
Solubility in Water	Slightly soluble <sup>[1][2][5][6]</sup>
Hazard Statements	H315: Causes skin irritation
H319: Causes serious eye irritation	
H335: May cause respiratory irritation <sup>[1]</sup>	
Precautionary Statements	P261, P264, P271, P280, P302+P352, P304+P340, P305+P351+P338, P312, P321, P332+P313, P337+P313, P362, P403+P233, P405, P501 <sup>[4]</sup>

## Step-by-Step Disposal Protocol

The proper disposal of **isopropyl glycolate** is crucial to prevent environmental contamination and ensure regulatory compliance. The following protocol outlines the necessary steps for its safe disposal.

### 1. Waste Characterization:

- The first step is to characterize the waste. **Isopropyl glycolate** waste may be considered hazardous depending on local regulations and whether it is mixed with other substances.

- If the **isopropyl glycolate** is contaminated with other hazardous materials, the mixture must be treated as hazardous waste.

## 2. Waste Segregation and Collection:

- Collect **isopropyl glycolate** waste in a designated, properly labeled container.
- Do not mix **isopropyl glycolate** waste with other waste streams unless explicitly permitted by your institution's waste management plan.
- The container should be made of a compatible material, such as High-Density Polyethylene (HDPE). HDPE shows good resistance to a wide range of chemicals, including alcohols and esters.
- Ensure the container is tightly sealed to prevent leaks and evaporation.

## 3. Labeling:

- Clearly label the waste container with the words "Hazardous Waste," the full chemical name "**Isopropyl Glycolate**," and any other relevant hazard information.
- Include the accumulation start date on the label.

## 4. Storage:

- Store the waste container in a designated, well-ventilated, and secure area.
- The storage area should be away from heat, sparks, and open flames.
- Follow your institution's guidelines for the maximum allowable accumulation time for hazardous waste.

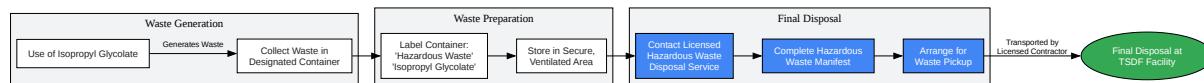
## 5. Final Disposal:

- Disposal of **isopropyl glycolate** should be conducted through a licensed hazardous waste disposal company.<sup>[7]</sup>

- A hazardous waste manifest will be required to track the waste from your facility to its final disposal site.[\[7\]](#)
- Never pour **isopropyl glycolate** down the drain or dispose of it with regular trash.[\[7\]](#)

## Disposal Workflow

The following diagram illustrates the logical workflow for the proper disposal of **isopropyl glycolate**.



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Figure 1. **Isopropyl Glycolate** Disposal Workflow

Disclaimer: This information is intended as a general guide. Always consult your institution's specific safety and waste disposal protocols and comply with all local, state, and federal regulations.

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